

Application Notes and Protocols for 5-Nonanol in Fragrance Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

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For Researchers, Scientists, and Fragrance Development Professionals

These application notes provide a comprehensive overview of the potential use of **5-Nonanol** in fragrance development. The information is intended for an audience with a professional understanding of fragrance chemistry and evaluation. While **5-Nonanol** is described as having a generally fruity aroma, conflicting reports exist regarding its widespread use in commercial fragrances. Therefore, it is presented here as a material for evaluation and creative application by experienced perfumers.

Olfactory Profile and Physicochemical Properties

5-Nonanol (CAS No. 623-93-8) is a secondary aliphatic alcohol. Its olfactory profile is not as extensively documented as its isomer, 1-Nonanol (Alcohol C-9). However, available data suggests a profile that can be a valuable addition to certain fragrance compositions.

Table 1: Physicochemical and Olfactory Properties of **5-Nonanol** and Related C9 Alcohols

| Property | 5-Nonanol | 1-Nonanol (for comparison) |
|-------------------------------|---|--|
| CAS Number | 623-93-8 | 143-08-8 |
| Molecular Formula | C9H20O | C9H20O |
| Molecular Weight | 144.26 g/mol | 144.26 g/mol |
| Boiling Point | 193-195 °C[1] | 215 °C |
| Flash Point | ~77-80 °C[1] | 96 °C |
| Odor Description | Fruity[2] | Powerful fatty-floral, rose, orange facets, clean, oily[3][4] |
| Potential Use | Modifier in fruity, floral, or green accords | Floral compositions (rose, orange blossom), citrus accords[3][5] |
| Recommended for Fragrance Use | Conflicting Information (Some sources state "not for fragrance use"[1]) | Yes, with typical usage levels of 0.5% to 10% in the fragrance concentrate[4][5] |

Experimental Protocols

The following protocols are provided as a guide for the evaluation and application of **5-Nonanol** in fragrance development.

Protocol for Sensory Evaluation of 5-Nonanol

This protocol outlines the steps for a systematic sensory evaluation of **5-Nonanol** to determine its olfactory characteristics over time.

Materials:

- **5-Nonanol**
- Ethanol (perfumer's grade, odorless)[6][7]
- Standard fragrance smelling strips (blotters)

- Glass beakers
- Pipettes or droppers
- Airtight containers for dilutions
- Odor-free environment

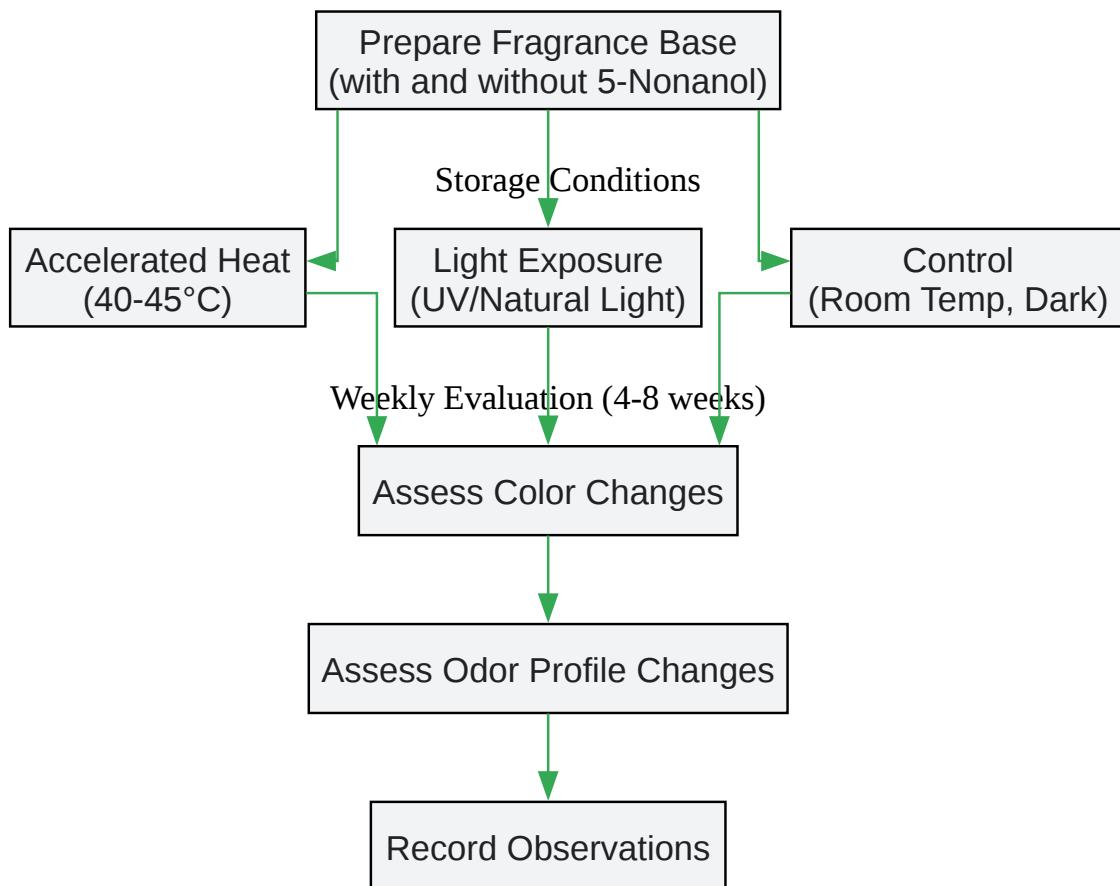
Procedure:

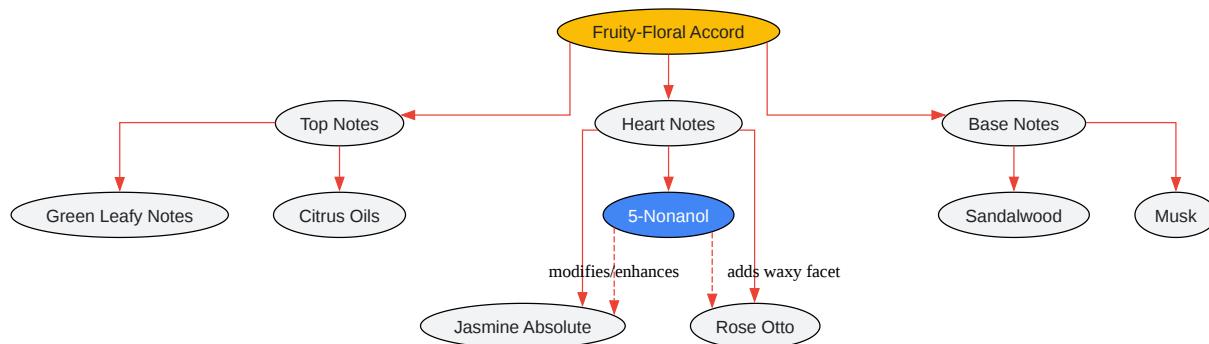
- Preparation of Dilutions:
 - Prepare a 10% dilution of **5-Nonanol** in perfumer's grade ethanol. This is a standard practice for evaluating the character of potent aroma chemicals.
 - Label the container clearly.
- Blotter Test:
 - Dip a clean smelling strip into the 10% dilution of **5-Nonanol**, ensuring the strip is moistened but not saturated.
 - Wave the strip gently under the nose to evaluate the initial impression (top notes).
 - Record the olfactory characteristics at the following intervals:
 - Initial (0-5 minutes)
 - Middle (30 minutes - 1 hour)
 - Dry-down (2, 4, and 6 hours)[4]
 - Use descriptive terms to note the scent profile at each stage (e.g., fruity, waxy, green, floral, woody). Note any changes in character or intensity.
- Panel Evaluation (Descriptive Analysis):[8][9]
 - Recruit a panel of at least 5-10 trained sensory assessors.

- Provide each panelist with a freshly dipped smelling strip (from the 10% dilution).
- Ask panelists to independently evaluate and write down descriptive terms for the odor at the initial, middle, and dry-down stages.
- Compile the descriptors to create a comprehensive olfactory profile.



Sample Preparation





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